

Application Notes and Protocols for Liquid-Liquid Extraction of Lanthanides using DODGAA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diglycolate

Cat. No.: B8442512

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-dioctyldiglycolamic acid (DODGAA) is a highly efficient extractant for the liquid-liquid extraction and separation of lanthanide ions (Ln^{3+}).^{[1][2]} This CHON-based extractant (composed of Carbon, Hydrogen, Oxygen, and Nitrogen) offers a green alternative to commonly used organophosphorus extractants, as its degradation products are less likely to interfere with separation processes.^[3] DODGAA facilitates the quantitative partitioning of all lanthanide ions from moderately acidic solutions, demonstrating notable selectivity for heavier lanthanides.^{[1][2][4]} The extraction mechanism involves a proton-exchange reaction, leading to the formation of a 1:3 complex of the type $\text{Ln}(\text{DODGAA})_3$.^{[1][2][4]} This document provides a detailed protocol for the liquid-liquid extraction of lanthanides using DODGAA, including reagent preparation, extraction and stripping procedures, and analytical methods.

Key Performance Characteristics of DODGAA

- **High Extraction Efficiency:** DODGAA can quantitatively extract all lanthanide ions from moderately acidic solutions.^{[1][2][4]}
- **Selectivity:** It shows selectivity for heavier lanthanides, allowing for their separation from lighter lanthanides.^{[1][2][4]}

- **Favorable Stripping Conditions:** The extracted lanthanides can be effectively stripped from the organic phase using acidic solutions.[1][2][4]
- **Environmentally Benign:** As a CHON-based extractant, DODGAA is completely incinerable, leaving no phosphorus residues.[3]
- **Strong Acidity:** With a pK_a of 3.54 ± 0.03 in water, DODGAA is a stronger acid than acetic acid, enabling extraction from more acidic solutions.[4][5]

Experimental Protocols

Synthesis of DODGAA

DODGAA can be synthesized in a single step with a high yield.[2][6]

Materials:

- Diglycolic anhydride
- Dioctylamine
- Dichloromethane (CH_2Cl_2)
- n-hexane

Procedure:

- Disperse diglycolic anhydride in CH_2Cl_2 in an ice bath.
- Add a solution of dioctylamine in CH_2Cl_2 dropwise to the diglycolic anhydride suspension.
- Stir the mixture overnight at room temperature.
- Wash the resulting solution sequentially with acidic and basic water, and then with pure water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent in vacuo to obtain the crude product.

- Recrystallize the crude product from n-hexane to yield DODGAA as a white powder.[6]
- Confirm the structure of the synthesized DODGAA using ^1H NMR and elemental analysis.[6]

Liquid-Liquid Extraction Procedure

Materials:

- DODGAA
- Organic diluent (e.g., isooctane, hexane, toluene)[4][6]
- Phase modifier (e.g., 1-octanol, to prevent third phase formation)[6][7]
- Aqueous feed solution containing lanthanide ions (e.g., nitrates or chlorides)[8][9]
- Acid for pH adjustment (e.g., HNO_3 or HCl)
- Centrifuge tubes
- Vortex mixer or shaker
- Centrifuge

Procedure:

- Organic Phase Preparation: Prepare the organic phase by dissolving a specific concentration of DODGAA (e.g., 0.1 M) in the chosen organic diluent. Add a phase modifier if necessary.[6][9]
- Aqueous Phase Preparation: Prepare the aqueous phase containing a known concentration of lanthanide ions. Adjust the pH of the solution to the desired value using an appropriate acid.[9]
- Extraction:
 - In a centrifuge tube, mix equal volumes of the organic and aqueous phases (e.g., 2 mL each).

- Vigorously agitate the mixture for a sufficient time (e.g., 10 minutes) to ensure equilibrium is reached.[\[10\]](#)
- Centrifuge the mixture to facilitate phase separation.[\[9\]](#)
- Analysis:
 - Carefully separate the two phases.
 - Determine the concentration of lanthanide ions remaining in the aqueous phase using a suitable analytical technique such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectrometry (AAS).
 - Calculate the concentration of lanthanides in the organic phase by mass balance.

Stripping Procedure

The back-extraction of lanthanides from the loaded organic phase is readily achieved using an acidic solution.[\[1\]](#)[\[4\]](#)

Materials:

- Lanthanide-loaded organic phase
- Stripping solution (e.g., dilute HNO_3)

Procedure:

- Mix the lanthanide-loaded organic phase with the acidic stripping solution in a centrifuge tube.
- Agitate the mixture to facilitate the transfer of lanthanides back into the aqueous phase.
- Centrifuge to separate the phases.
- Analyze the lanthanide concentration in both phases to determine the stripping efficiency.

Data Presentation

Table 1: Effect of pH on the Extraction of Lanthanides by DODGAA

Lanthanide	pH for 50% Extraction (pH _{0.5})
La(III)	~2.5
Ce(III)	~2.4
Pr(III)	~2.3
Nd(III)	~2.2
Sm(III)	~2.0
Eu(III)	~1.9
Gd(III)	~1.8
Tb(III)	~1.7
Dy(III)	~1.6
Ho(III)	~1.5
Er(III)	~1.4
Tm(III)	~1.3
Yb(III)	~1.2
Lu(III)	~1.1

Note: The pH_{0.5} values are approximate and can vary depending on the experimental conditions such as the concentrations of DODGAA and lanthanides, and the organic diluent used.

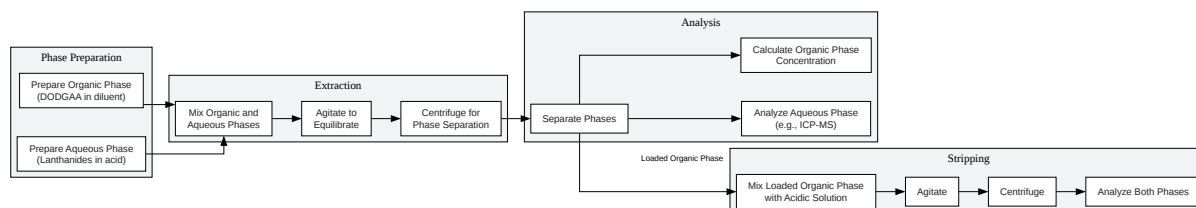
Table 2: Separation Factors (β) for Adjacent Lanthanides using DODGAA

Lanthanide Pair	Separation Factor (β)
Ce/La	~1.3
Pr/Ce	~1.3
Nd/Pr	~1.3
Sm/Nd	~1.6
Eu/Sm	~1.3
Gd/Eu	~1.3
Tb/Gd	~1.3
Dy/Tb	~1.3
Ho/Dy	~1.3
Er/Ho	~1.3
Tm/Er	~1.3
Yb/Tm	~1.3
Lu/Yb	~1.3

Note: The separation factor is the ratio of the distribution coefficients of two different metal ions. Values are approximate and depend on experimental conditions.

Visualizations

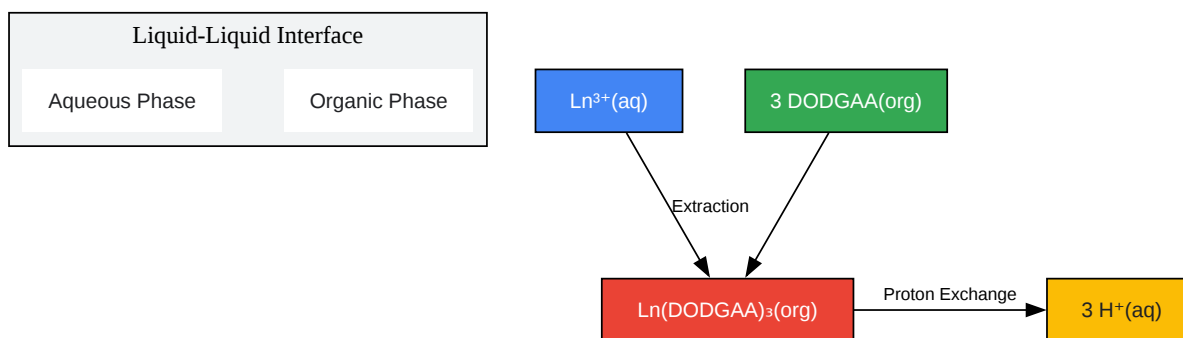
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for lanthanide extraction and stripping using DODGAA.

Mechanism of Extraction



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Highly efficient extraction separation of lanthanides using a diglycolamic acid extractant - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Comprehensive extraction study using N,N-dioctyldiglycolamic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Highly Efficient Extraction Separation of Lanthanides Using a Diglycolamic Acid Extractant: Full Paper PDF & Summary | Bohrium [bohrium.com]
- 7. A comparative study on the coordination of diglycolamide isomers with Nd(iii): extraction, third phase formation, structure, and computational studi ... - RSC Advances (RSC Publishing) DOI:10.1039/D1RA04222J [pubs.rsc.org]
- 8. Highly efficient extraction separation of lanthanides using a diglycolamic acid extractant [jopss.jaea.go.jp]
- 9. osti.gov [osti.gov]
- 10. Using Diglycolamide Extractants in an Imidazolium-Based Ionic Liquid for Rare Earth Element Extraction and Recovery - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Liquid-Liquid Extraction of Lanthanides using DODGAA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8442512#protocol-for-liquid-liquid-extraction-of-lanthanides-using-dodgaa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com